

The Biochemical Landscape of Arogenic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Arogenic acid

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Introduction

Arogenic acid, and its conjugate base arogenate which predominates at physiological pH, is a critical intermediate in the biosynthesis of the aromatic amino acids L-phenylalanine and L-tyrosine in many plants and microorganisms.^[1] Its unique position at a key branch point in aromatic amino acid metabolism makes the enzymes involved in its synthesis and conversion attractive targets for the development of herbicides and antimicrobial agents. This technical guide provides an in-depth overview of the core biochemical properties of **arogenic acid**, including its biosynthesis, enzymatic conversions, and relevant quantitative data. Detailed experimental protocols for the key enzymes in its metabolic pathway are also provided to facilitate further research and drug discovery efforts.

Physicochemical Properties

Arogenic acid is an unstable molecule, particularly in acidic conditions where it is quantitatively converted to phenylalanine.^[2] Its disodium salt form exhibits greater stability when lyophilized at a basic pH (7.5) and stored at room temperature, although it remains thermally labile.^[2]

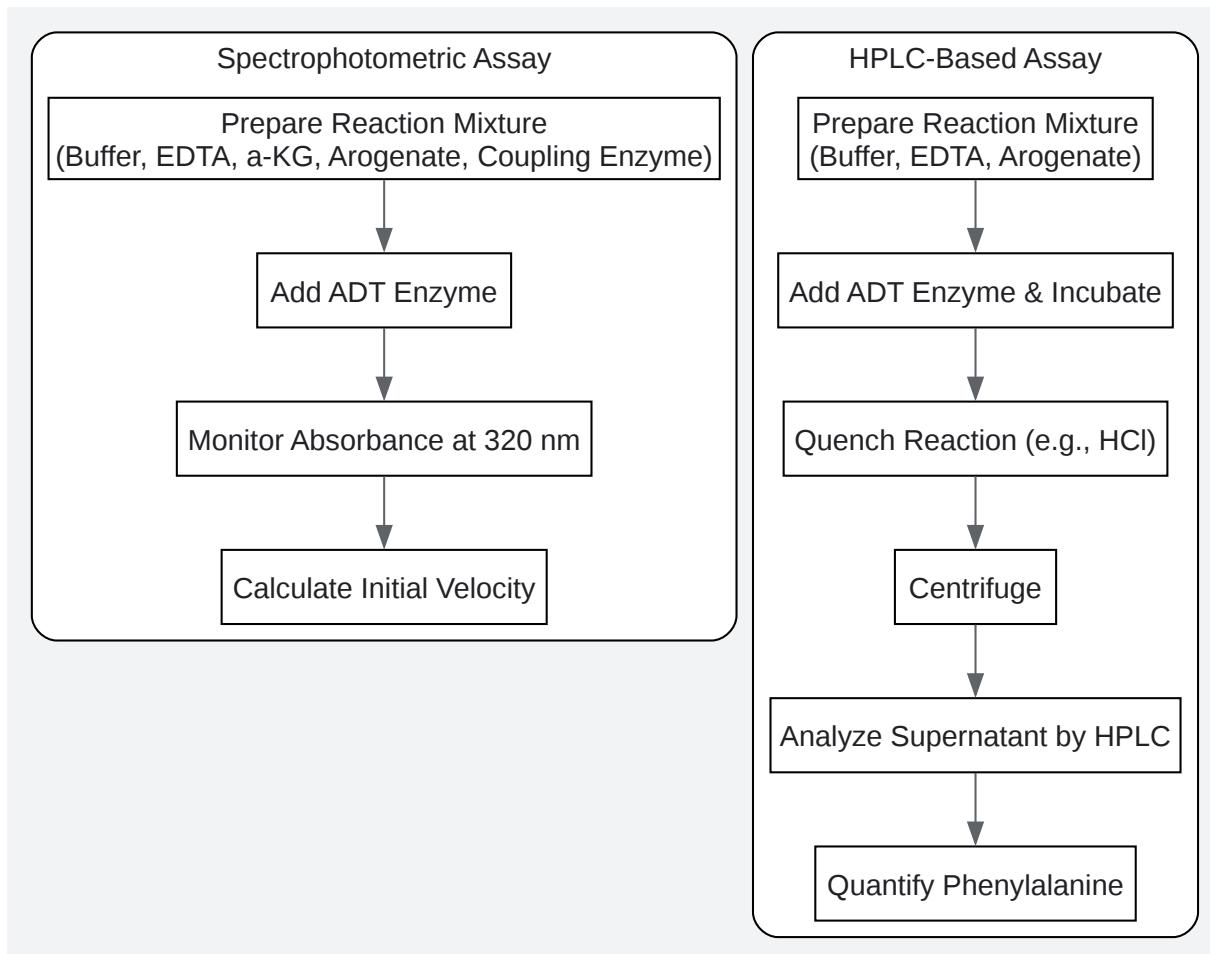
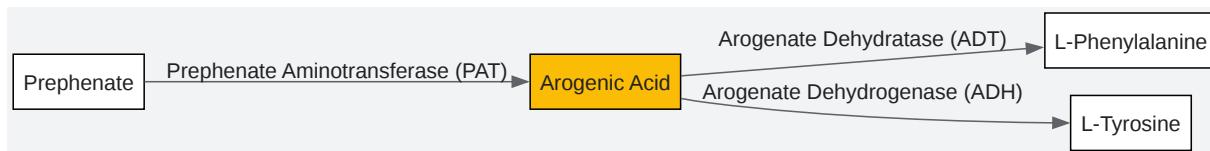
| Property | Value/Description | Reference |
|-------------------|--------------------------------------------------------------------------------|-----------|
| Molecular Formula | $C_{10}H_{13}NO_5$ | [3][4] |
| Molar Mass | $227.216 \text{ g}\cdot\text{mol}^{-1}$ | [4] |
| Stability | Unstable, especially at acidic pH. | [2][4] |
| IUPAC Name | 1-[(2S)-2-amino-2-carboxyethyl]-4-hydroxycyclohexa-2,5-diene-1-carboxylic acid | [4] |
| Synonyms | Arogenate, Pretyrosine | [5] |

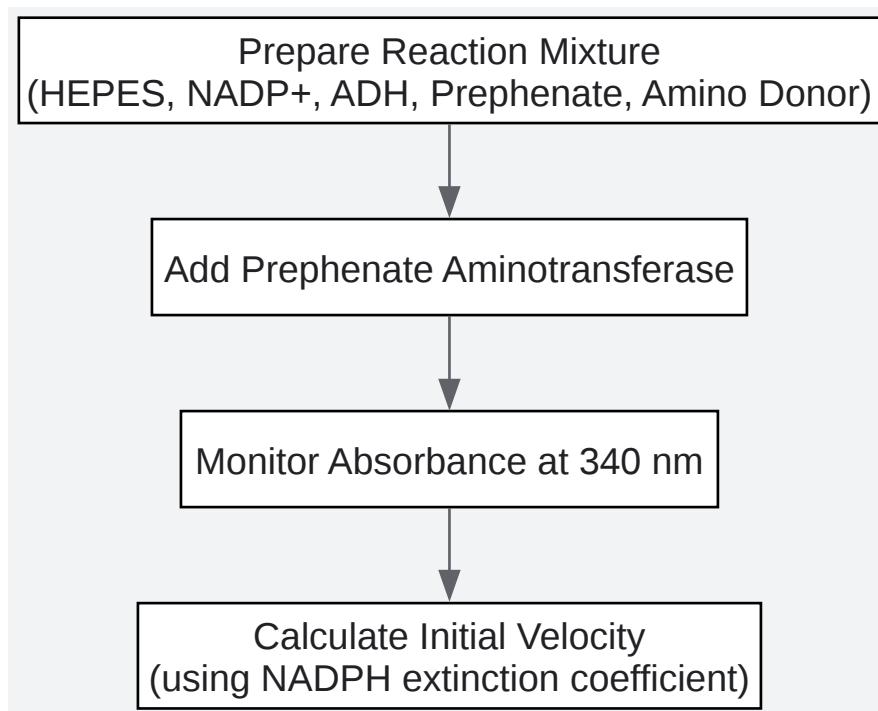
Biosynthesis and Metabolic Fate of Arogenic Acid

Arogenic acid is synthesized from prephenate via transamination, a reaction catalyzed by prephenate aminotransferase (PAT). It then serves as a substrate for two key enzymes that channel it towards either phenylalanine or tyrosine biosynthesis.[1]

- Arogenate Dehydratase (ADT) catalyzes the dehydration and decarboxylation of arogenate to yield L-phenylalanine.
- Arogenate Dehydrogenase (ADH) catalyzes the NAD(P)^+ -dependent oxidative decarboxylation of arogenate to produce L-tyrosine.[4]

The presence and activity of these enzymes vary across different organisms, with some utilizing the arogenate pathway exclusively, while others employ alternative routes involving phenylpyruvate or 4-hydroxyphenylpyruvate.[6]





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